

Preparation of Cresolphthalein Indicator Solution for Titration: Application Notes and Protocols

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Compound of Interest

Compound Name: Cresolphthalein

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Introduction

Cresolphthalein, specifically **o-cresolphthalein**, is a phthalein dye that serves as a common acid-base indicator in analytical chemistry, particularly for titrations.^{[1][2]} Its distinct color change from colorless in acidic to neutral solutions to a violet or reddish-purple in alkaline conditions makes it a suitable choice for monitoring the equivalence point in titrations involving a strong base and a weak acid.^[3] The typical pH transition range for **o-cresolphthalein** is from approximately 8.2 (colorless) to 9.8 (violet/red).^{[1][3][4]} This document provides detailed protocols for the preparation of **cresolphthalein** indicator solutions for use in titration experiments.

Physicochemical Properties

o-Cresolphthalein is a white to pale yellow crystalline powder.^[5] It is insoluble in water but soluble in ethanol, ethers, and glacial acetic acid.^{[1][2][5]}

Data Presentation

Parameter	Value	Reference
Chemical Name	o-Cresolphthalein	[3]
Molecular Formula	C ₂₂ H ₁₈ O ₄	[2]
Molecular Weight	346.38 g/mol	[6]
Appearance	White to pale yellow crystalline powder	[5]
Solubility	Insoluble in water; Soluble in ethanol	[1][2]
pH Transition Range	8.2 (colorless) to 9.8 (violet/reddish-purple)	[1][3][4]

Experimental Protocols

Two common methods for the preparation of o-**cresolphthalein** indicator solution are provided below. The choice of method may depend on the specific requirements of the titration and desired solvent composition.

Protocol 1: 0.04% (w/v) o-Cresolphthalein Solution in Ethanol

This protocol yields a solution with a concentration of 0.04% weight by volume in ethanol.

Materials:

- o-**Cresolphthalein** powder (ACS reagent grade)
- Ethanol (95% or absolute)
- Volumetric flask (100 mL)
- Analytical balance
- Spatula

- Weighing paper
- Funnel
- Stopper for volumetric flask
- Storage bottle (amber glass)

Procedure:

- Weighing: Accurately weigh 0.04 g of **o-cresolphthalein** powder using an analytical balance.
- Dissolution: Transfer the weighed powder into a 100 mL volumetric flask using a funnel.
- Solvent Addition: Add approximately 50 mL of ethanol to the volumetric flask.
- Mixing: Gently swirl the flask until the **o-cresolphthalein** powder is completely dissolved.
- Dilution: Once dissolved, add ethanol to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Homogenization: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the prepared indicator solution to a clearly labeled amber glass bottle for storage.

Protocol 2: 0.05% (w/v) o-Cresolphthalein Solution in 50% Ethanol

This protocol produces a 0.05% weight by volume solution in a 50% ethanol-water mixture.

Materials:

- **o-Cresolphthalein** powder
- Ethanol (95% or absolute)

- Distilled or deionized water
- Volumetric flask (100 mL)
- Graduated cylinders (50 mL)
- Analytical balance
- Spatula
- Weighing paper
- Funnel
- Stopper for volumetric flask
- Storage bottle (amber glass)

Procedure:

- Solvent Preparation: Prepare a 50% ethanol solution by mixing 50 mL of ethanol with 50 mL of distilled or deionized water.
- Weighing: Weigh out 0.05 g of **o-cresolphthalein** powder.[\[5\]](#)
- Dissolution: Transfer the powder to a 100 mL volumetric flask.
- Solvent Addition: Add the prepared 50% ethanol solution to the flask.[\[5\]](#)
- Mixing: Swirl the flask gently until all the powder has dissolved.
- Dilution: Continue adding the 50% ethanol solution to bring the final volume to the 100 mL mark.
- Homogenization: Stopper the flask and invert it multiple times to ensure a uniform solution.
- Storage: Transfer the solution to a labeled amber glass bottle for storage.

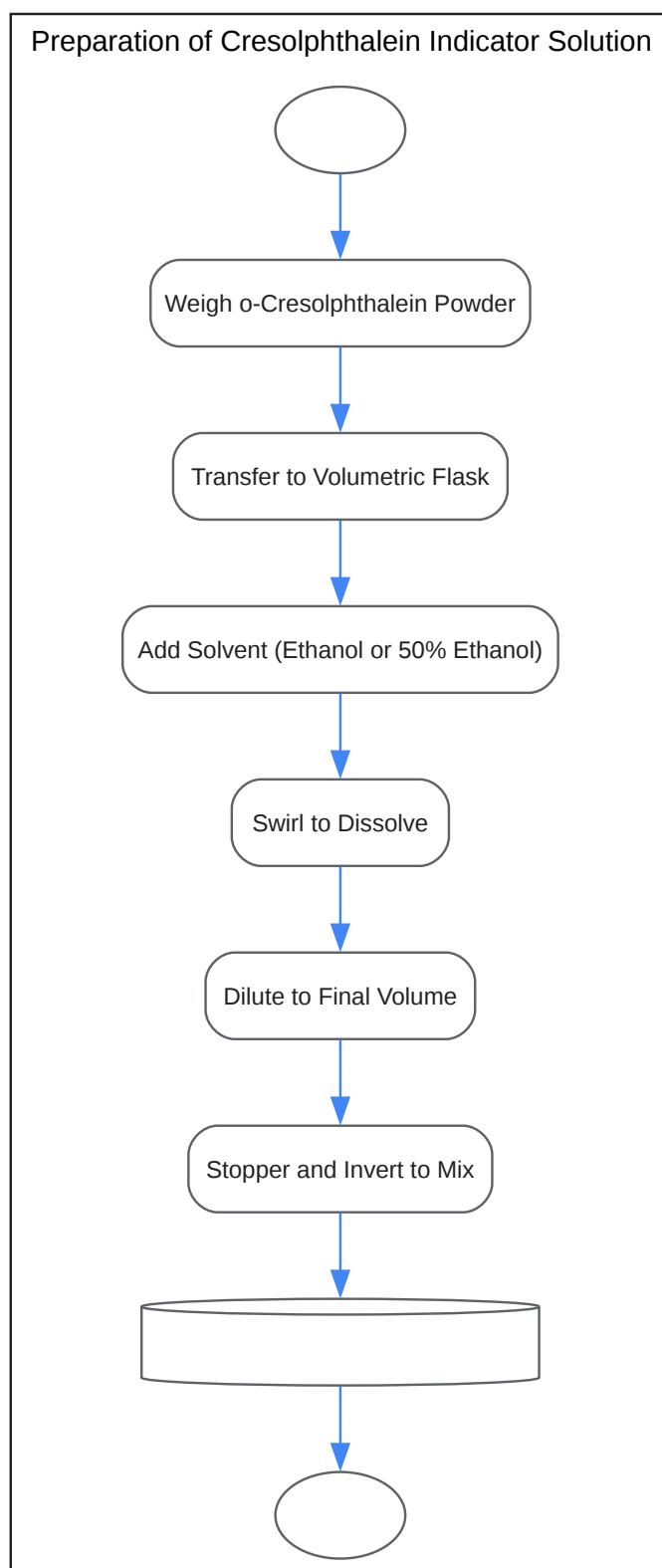
Stability and Storage

The prepared o-**cresolphthalein** indicator solution is stable under normal laboratory conditions.^[7] To ensure its longevity and performance, store the solution in a tightly closed container, preferably in a cool, dry, and well-ventilated area.^[8]^[9] Protect the solution from direct sunlight.^[8]

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling o-**cresolphthalein** powder and ethanol.
- Ethanol is a flammable liquid; therefore, keep the solution away from heat, sparks, and open flames.^[7]
- Work in a well-ventilated area or under a fume hood.
- Consult the Safety Data Sheet (SDS) for o-**cresolphthalein** and ethanol for complete safety information.^[7]^[8]

Workflow Diagram



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Caption: Workflow for preparing **cresolphthalein** indicator solution.

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